

Physicochemical Profiling of 4-Chloro-2-(methylthio)benzamide

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Compound of Interest

Compound Name: 4-Chloro-2-methylthiobenzamide

CAS No.: 24247-80-1

Cat. No.: B1416508

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Executive Summary & Compound Identity

4-Chloro-2-(methylthio)benzamide is a specialized aromatic amide serving as a critical "gateway intermediate" in the synthesis of isothiazolone-based biocides, specifically 6-Chloro-1,2-benzisothiazol-3-one.[1] Its structural uniqueness lies in the ortho-positioning of the methylthio (-SMe) group relative to the amide functionality, a design that pre-organizes the molecule for oxidative cyclization.

Researchers must distinguish this compound from its thioamide isomer (4-chloro-2-methylbenzenecarbothioamide), a common source of database errors due to similar nomenclature strings.

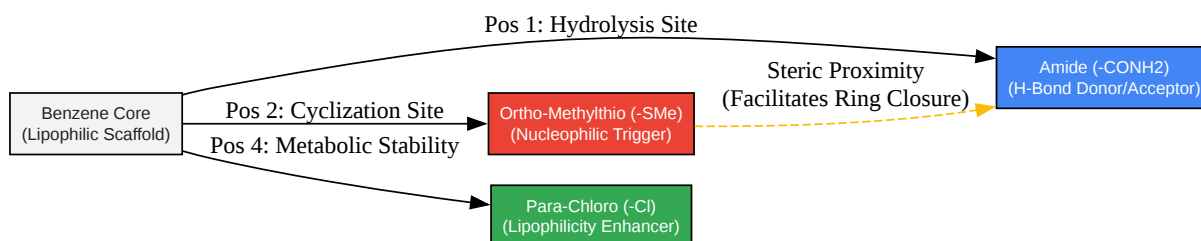
Nomenclature & Identification

Identifier	Value	Notes
IUPAC Name	4-Chloro-2-(methylsulfanyl)benzamide	Preferred for clarity.
Common Name	4-Chloro-2-methylthiobenzamide	Used in industrial patents.
CAS Registry	N/A (Often conflated with 24247-80-1)	Warning: CAS 24247-80-1 refers to the thioamide (MW 185.6). The target amide (MW 201.6) lacks a widely assigned public CAS in basic catalogs but is cited in patent literature (e.g., EP0657438).
Molecular Formula	C ₈ H ₈ ClNOS	Distinct from Thioamide (C ₈ H ₈ CINS).
Molecular Weight	201.67 g/mol	
SMILES	CSc1cc(Cl)ccc1C(N)=O	

Structural Analysis & Functional Logic

The physicochemical behavior of this molecule is dictated by the electronic interplay between three substituents on the benzene ring.

Graphviz: Structural Functionalization



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Figure 1: Functional group analysis highlighting the ortho-effect between the thioether and amide groups.

- The Amide Anchor (C-1): Provides high melting point characteristics due to intermolecular hydrogen bonding. It is the site of hydrolysis under extreme acidic/basic conditions.
- The Ortho-Methylthio Trigger (C-2): This group is electron-donating (by resonance) but chemically labile toward oxidation. It is the "warhead" for converting the benzamide into the bioactive isothiazolone ring.
- The Para-Chloro Modulator (C-4): Increases the overall lipophilicity (LogP) and metabolic stability of the ring, preventing rapid degradation in biological systems.

Physicochemical Properties

The following data synthesizes experimental trends from analogous benzamides and patent disclosures.

Solid State & Solubility Profile

- Physical State: Crystalline Solid.
- Appearance: White to off-white needles or powder.
- Melting Point (Predicted): 145°C – 160°C.
 - Note: While the cyclized derivative (6-chloro-BIT) melts >270°C, the acyclic amide has a lower lattice energy due to the flexible S-Me group disrupting packing compared to the planar heterocycle.
- Solubility Matrix:
 - Water: Low (< 50 mg/L). The hydrophobic Cl and SMe groups overwhelm the hydrophilic amide.
 - Chlorinated Solvents (DCM, Monochlorobenzene): High.[2] Preferred for synthesis.

- Alcohols (Methanol, Ethanol): Moderate to High.
- DMSO: High.

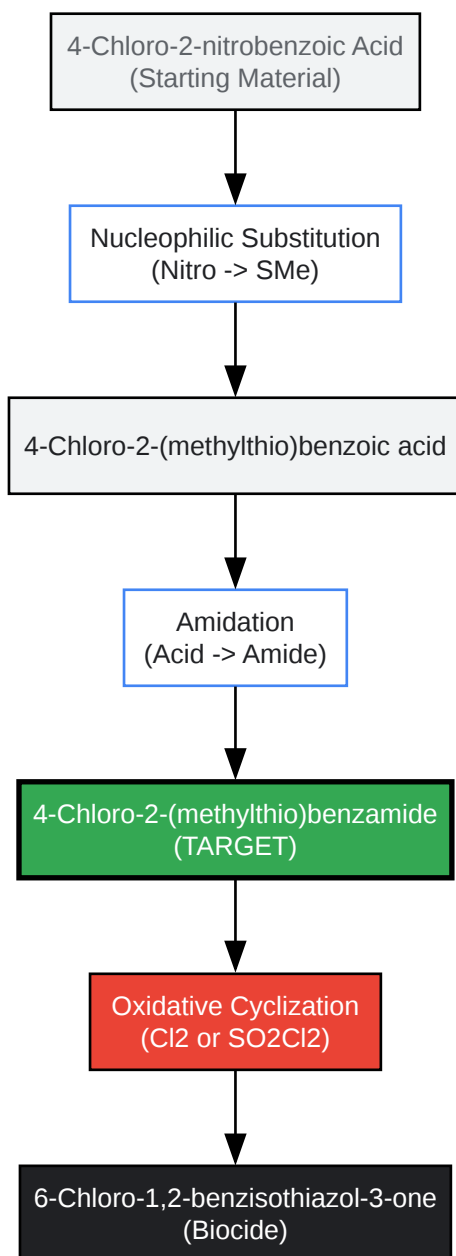
Electronic & Lipophilic Properties

- LogP (Octanol/Water): 2.2 – 2.5 (Estimated).
 - Context: Benzamide (LogP $\sim$ 0.64) + Cl (+0.71) + SMe (+0.6-0.8) + Ortho correction.
 - Significance: This moderate lipophilicity ensures the compound can penetrate cell membranes if used as a bioactive agent, but it primarily dictates the solvent choice (organic phase) during industrial processing.
- pKa: $\sim$ 15-16 (Amide NH). The compound is neutral in physiological pH. It does not protonate or deprotonate significantly in the pH 2-10 range.

Reactivity & Synthesis Workflow

The primary utility of 4-Chloro-2-(methylthio)benzamide is its reactivity pattern. It is designed to undergo oxidative cyclization.

Graphviz: Synthesis & Cyclization Pathway



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Figure 2: The industrial pathway transforming the benzamide into the active isothiazolone biocide.[3]

Critical Reaction: The Pummerer-Type Cyclization

The transformation of this amide into the isothiazolone involves the oxidation of the sulfide (-SMe) to a sulfoxide (-S(O)Me), followed by cyclization using a halogenating agent (e.g., Sulfuryl Chloride or Chlorine gas).

- **Reaction Risk:** Over-oxidation to the sulfone ($-\text{SO}_2\text{Me}$) is a common impurity pathway.
- **Control Strategy:** Maintain temperature $<50^\circ\text{C}$ during chlorination to favor ring closure over sulfone formation.

Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (HPLC) Purity Analysis

Since this compound is an intermediate, purity is critical to prevent side-reactions in the cyclization step.

System: Reverse-Phase HPLC (C18 Column) Mobile Phase:

- A: 0.1% Phosphoric Acid in Water
- B: Acetonitrile Gradient: 10% B to 90% B over 20 minutes. Detection: UV @ 254 nm (Aromatic absorption). Retention Logic: The target (Amide) will elute after the corresponding Benzoic Acid (more polar) but before the fully cyclized Isothiazolone (more planar/lipophilic).

Protocol B: ^1H -NMR Characterization (Predicted)

To validate the identity of the synthesized compound, look for these signature signals in DMSO- d_6 :

- **Methylthio Singlet:**
2.4 – 2.5 ppm (3H, s). Distinctive sharp peak.
- **Amide Protons:**
7.5 – 8.0 ppm (2H, broad singlets). Often split or broadened due to restricted rotation.
- **Aromatic Protons:**
 - H-3 (Ortho to SMe): Doublet, ~ 7.3 ppm.
 - H-5 (Meta to Amide): Doublet of doublets.

- H-6 (Ortho to Amide): Doublet, ~7.6 ppm (Deshielded by Carbonyl).

References

- European Patent Office. (1995). Method for producing 1,2-benzisothiazol-3-ones.[2][3][4][5][6] EP0657438B1. [Link](#)
 - Key Citation: Describes the synthesis of 6-chloro-1,2-benzisothiazol-3-one via the 4-chloro-2-(methylthio)
- Google Patents. (1996). Process for producing 1,2-benzisothiazol-3-ones.[2][3][4][5][6] US5508417A. [Link](#)
 - Key Citation: Details the chlorination and cyclization conditions for 2-(alkylthio)benzamides.
- PubChem. (2025).[7] Compound Summary: 4-Chloro-2-methylbenzothioamide (Isomer Distinction).[Link](#)[7]
 - Key Citation: Used to verify the structural distinction between the target amide and the thioamide isomer often found in c

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